

# Application Note: Synthesis of Sinapine

## Reference Standard

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### Compound of Interest

Compound Name:	Sinapine
CAS No.:	84123-22-8
Cat. No.:	B12436035

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Sinapine**, the choline ester of sinapic acid, is a significant bioactive alkaloid predominantly found in the seeds of plants from the Brassicaceae family, such as mustard and rapeseed.[1] It exhibits a range of biological activities, including antioxidant, antimicrobial, anti-inflammatory, and neuroprotective properties, making it a compound of interest in pharmaceutical and nutraceutical research.[2][3] The availability of a high-purity **sinapine** reference standard is crucial for the accurate quantification, identification, and biological evaluation of this compound in various matrices.

This document provides a detailed protocol for a sustainable and efficient chemical synthesis of **sinapine**, suitable for producing a reference standard. The described method is based on a proline-mediated Knoevenagel-Doebner condensation, which offers a significant improvement over older, low-yield pathways by avoiding toxic reagents and generating less waste.[4][5]

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **sinapine** is presented below.

Property	Value	Source
IUPAC Name	2-[[[(2E)-3-(4-Hydroxy-3,5-dimethoxyphenyl)prop-2-enoyl]oxy]-N,N,N-trimethylethan-1-aminium	PubChem[6]
Synonyms	Sinapoylcholine, Sinapic acid choline ester	BOC Sciences[7]
CAS Number	18696-26-9	PubChem[6]
Molecular Formula	C <sub>16</sub> H <sub>24</sub> NO <sub>5</sub> <sup>+</sup>	PubChem[6]
Molecular Weight	310.37 g/mol	PubChem[6]
Melting Point	82–84 °C	ACS Publications[8]
Appearance	Powder	BOC Sciences[7]

## Synthesis Protocol: Two-Step Knoevenagel-Doebner Condensation

This protocol describes a straightforward, two-step synthesis of **sinapine** from commercially available starting materials.[4][5][8] The overall reaction involves the formation of an asymmetric choline malonate monoester, followed by its condensation with syringaldehyde.

### Overall Reaction Scheme

Step 1: Formation of Choline Malonate Monoester  
Meldrum's Acid + Choline Chloride → Asymmetric Choline Chloride Malonate Monoester

Step 2: Knoevenagel-Doebner Condensation  
Asymmetric Choline Chloride Malonate Monoester + Syringaldehyde --(Proline/Ethanol)--> **Sinapine**

### Experimental Protocol

Materials and Reagents:

Reagent	Formula	M.W.	Supplier
Syringaldehyde	C <sub>9</sub> H <sub>10</sub> O <sub>4</sub>	182.17	Sigma-Aldrich
Meldrum's Acid	C <sub>6</sub> H <sub>8</sub> O <sub>4</sub>	144.13	Sigma-Aldrich
Choline Chloride	C <sub>5</sub> H <sub>14</sub> ClNO	139.62	Sigma-Aldrich
L-Proline	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub>	115.13	Sigma-Aldrich
Ethanol (Absolute)	C <sub>2</sub> H <sub>5</sub> OH	46.07	Fisher Scientific
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	74.12	Fisher Scientific

Procedure:

#### Step 1: Synthesis of Asymmetric Choline Chloride Malonate Monoester

- In a round-bottom flask equipped with a magnetic stirrer, combine Meldrum's acid (1.0 eq) and choline chloride (1.0 eq).
- Add absolute ethanol as the solvent.
- Stir the mixture at room temperature. The reaction time can be extended to approximately 5 hours to ensure the complete consumption of Meldrum's acid.[8]
- Monitor the reaction by <sup>1</sup>H NMR to confirm the formation of the monoester intermediate.
- After completion, concentrate the reaction mixture in vacuo to remove the ethanol. The resulting crude intermediate is used directly in the next step without further purification.

#### Step 2: Proline-Mediated Knoevenagel-Doebner Condensation

- To the crude choline malonate monoester from Step 1, add syringaldehyde (1.0 eq) and L-proline (as catalyst).
- Add absolute ethanol to the flask.
- Stir the reaction mixture at room temperature.

- The progress of the condensation reaction can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, concentrate the mixture under reduced pressure to remove the solvent.

Purification:

- The crude product can be purified using column chromatography on silica gel.
- Alternatively, recrystallization from a suitable solvent system (e.g., ethanol/diethyl ether) can be employed to obtain the purified **sinapine** reference standard.

## Expected Yield and Purity

The following table summarizes the expected quantitative results based on published data.

Parameter	Expected Value	Reference
Overall Yield	52%	Mouterde et al., 2020[4][8]
Purity (by UHPLC)	~95%	Mouterde et al., 2020[8]

## Characterization of Synthetic Sinapine

The identity and purity of the synthesized **sinapine** should be confirmed using standard analytical techniques.

### Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the synthesized compound.

Ionization Mode	Expected m/z	Fragmentation Ions (m/z)	Reference
ESI+	310.36 [M] <sup>+</sup>	251, 207, 175	ResearchGate[9][10]

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR spectroscopy is used to confirm the chemical structure. Key expected signals for **sinapine** analogues are provided for reference.

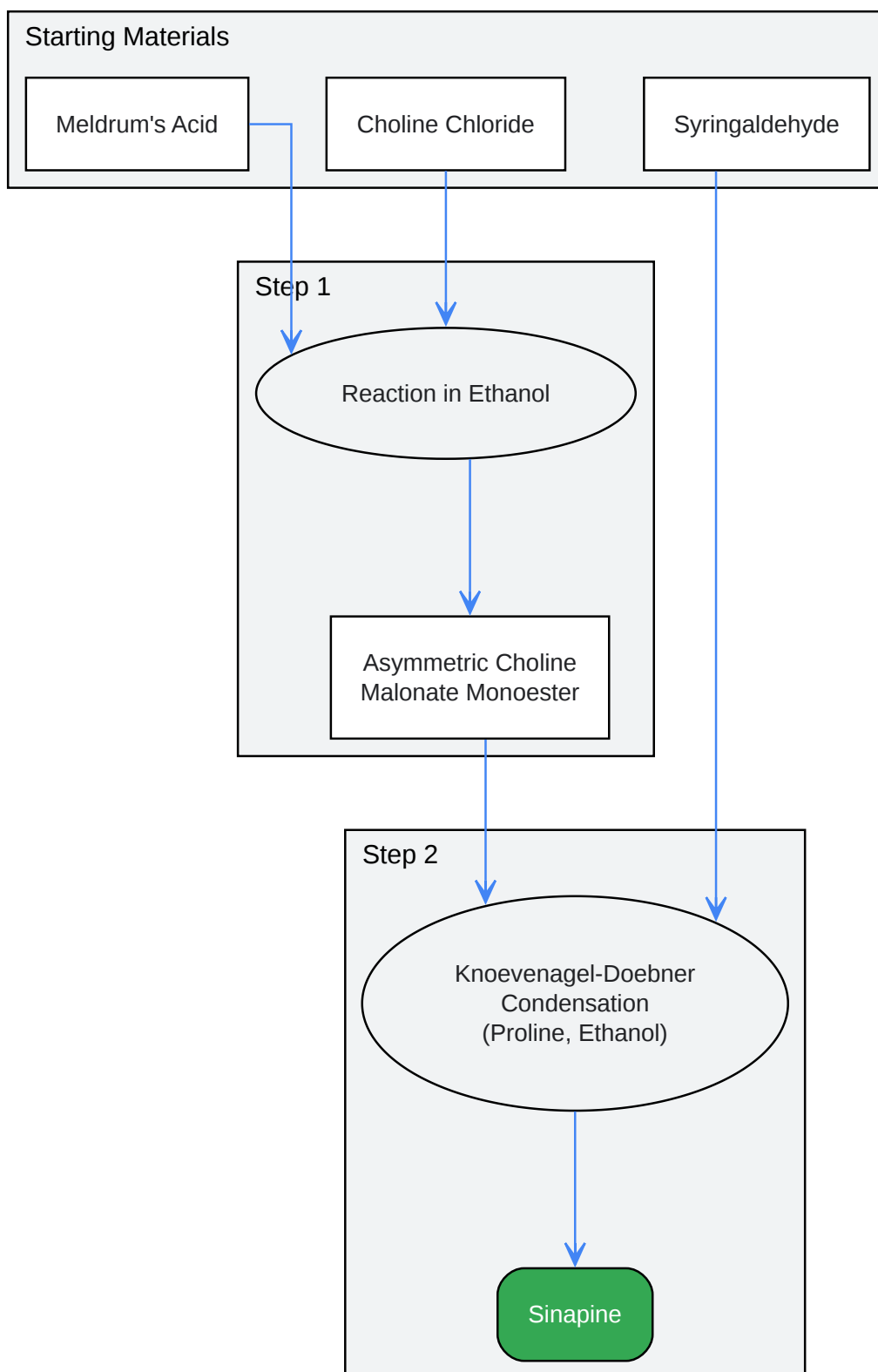
Compound	Key $^1\text{H}$ NMR Signals (300 MHz, $\text{CD}_3\text{OD}$ )	Reference
Caffeoyl-Choline	$\delta$ 7.61 (d, $J = 15.9$ Hz, 1H), 7.09 (d, $J = 1.8$ Hz, 1H), 6.98 (dd, $J = 1.8, 8.4$ Hz, 1H), 6.80 (d, $J = 8.4$ Hz, 1H), 6.31 (d, $J =$ 15.9 Hz, 1H), 4.65 (m, 1H), 3.80 (m, 5H), 3.27 (s, 9H)	ACS Publications[8]

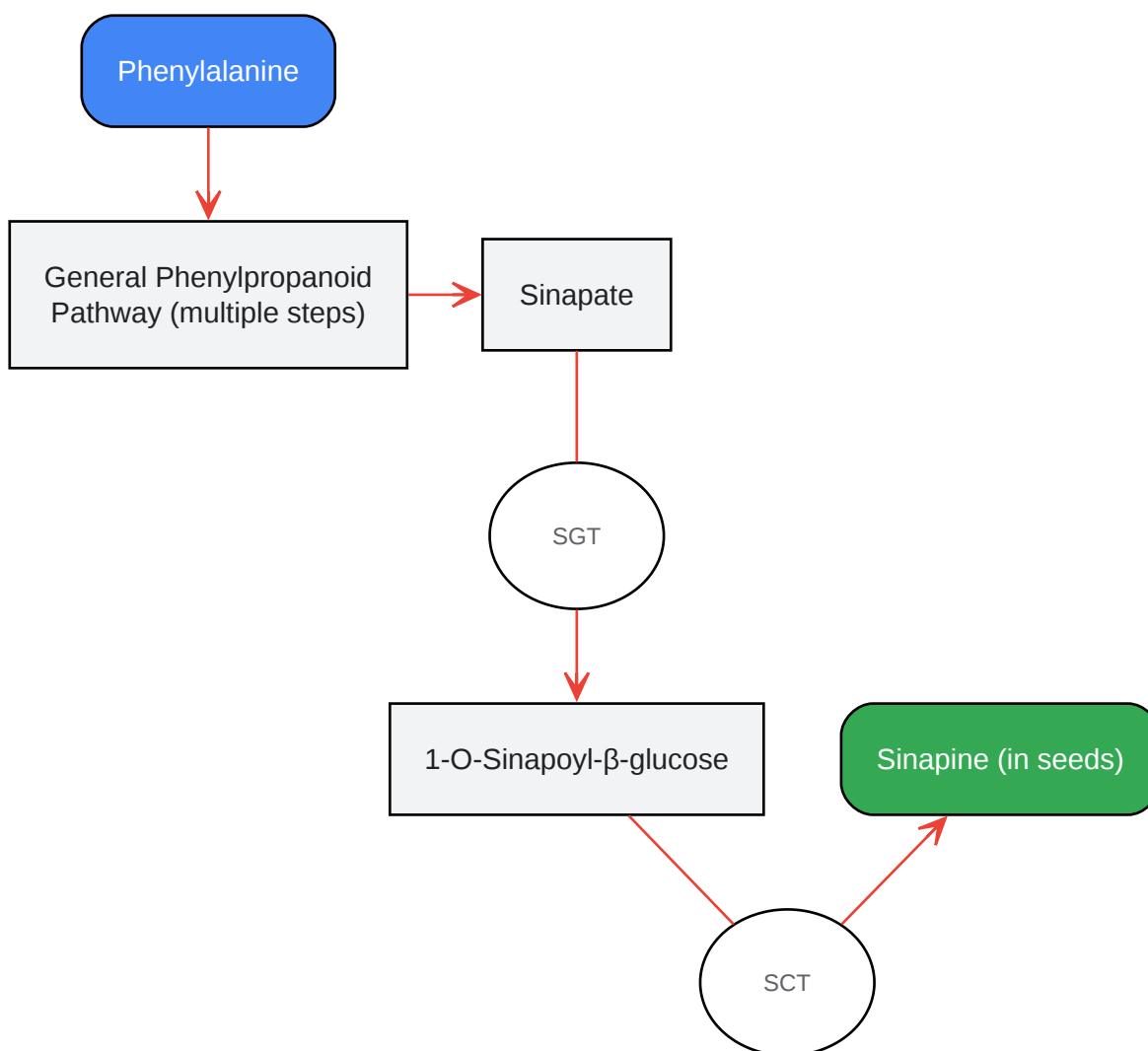
Note: Specific shifts for **sinapine** should be acquired and compared against literature values or a certified reference standard.

## Diagrams and Workflows

### Chemical Synthesis Workflow

The following diagram illustrates the two-step chemical synthesis process for the **sinapine** reference standard.





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## References

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